

# Essential Safety and Operational Guide for 9,10-Phenanthrenedione

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 9,10-Phenanthrenedione

Cat. No.: B147406

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **9,10-Phenanthrenedione** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **9,10-Phenanthrenedione**
- Synonyms: 9,10-Phenanthraquinone, Phenanthrenequinone[1][2]
- CAS Number: 84-11-7[1][3]

## Hazard Identification and Classification

**9,10-Phenanthrenedione** is classified as a hazardous substance. The primary hazards are:

- Skin Irritation: Causes skin irritation.[1][3]
- Eye Irritation: Causes serious eye irritation.[1][3]
- Respiratory Irritation: May cause respiratory irritation.[1][4]
- Aquatic Hazard: Very toxic to aquatic life with long-lasting effects.[5]

GHS Pictograms:

- GHS07: Exclamation mark[2][3]
- GHS09: Environmental hazard[2]

Signal Word: Warning[1][3]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **9,10-Phenanthrenedione** is provided below.

Property	Value
Appearance	Orange-red solid/crystals[6]
Molecular Formula	C <sub>14</sub> H <sub>8</sub> O <sub>2</sub> [6][7]
Molecular Weight	208.21 g/mol [6][7]
Melting Point	206-209 °C[6]
Boiling Point	Approximately 360 °C[6]
Solubility in Water	Slightly soluble (7.5 mg/L)[2]
Odor	Odorless[2]

## Personal Protective Equipment (PPE)

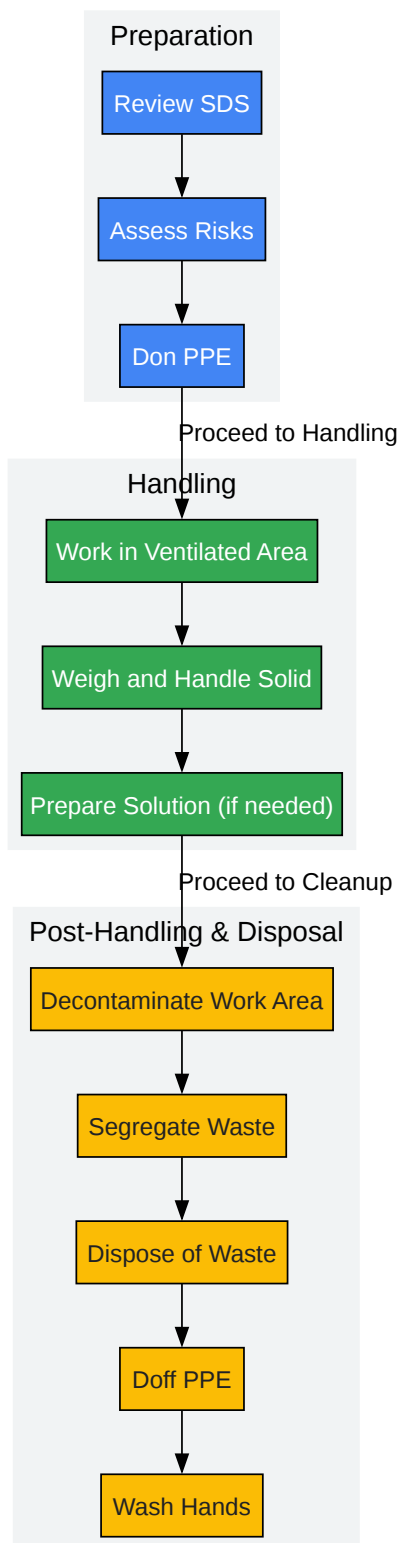
Strict adherence to PPE guidelines is mandatory when handling **9,10-Phenanthrenedione**. The following table summarizes the required PPE.

Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards.	Must conform to EN166 (EU) or NIOSH (US) standards. <a href="#">[1]</a>
Hands	Chemical-resistant gloves (e.g., nitrile).	Double gloving is recommended for extended handling. Gloves must be inspected before use and changed immediately if contaminated. <a href="#">[8]</a>
Body	Laboratory coat.	A chemical-resistant apron or coveralls may be necessary for larger quantities or when there is a risk of significant exposure.
Respiratory	Required when dusts are generated.	A NIOSH-approved N95 dust mask or a full-face respirator with a particulate filter may be necessary depending on the scale of work and ventilation.

## Operational Plan: Step-by-Step Handling Procedure

A logical workflow for the safe handling of **9,10-Phenanthrenedione** is outlined below.

## Safe Handling Workflow for 9,10-Phenanthrenedione



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Safe handling workflow for **9,10-Phenanthrenedione**.

## Detailed Experimental Protocol for Safe Handling

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) for **9,10-Phenanthrenedione** before commencing any work.[\[1\]](#)[\[3\]](#)[\[4\]](#)
  - Conduct a risk assessment for the specific procedure being undertaken.
  - Ensure that an eyewash station and safety shower are readily accessible.[\[4\]](#)
  - Don the appropriate personal protective equipment as outlined in the PPE table.[\[1\]](#)[\[3\]](#)
- Handling:
  - All handling of **9,10-Phenanthrenedione** powder should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[\[1\]](#)
  - When weighing the solid, use a spatula and handle it carefully to minimize dust generation.
  - If preparing a solution, add the solid to the solvent slowly to avoid splashing.
  - Avoid contact with skin and eyes.[\[1\]](#)
- Storage:
  - Store **9,10-Phenanthrenedione** in a tightly closed container in a dry, well-ventilated place.[\[4\]](#)
  - Keep it away from incompatible materials such as strong oxidizing agents.[\[4\]](#)

## Immediate Safety Measures: First Aid

In the event of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[9]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[9]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a>

## Disposal Plan

Proper disposal of **9,10-Phenanthrenedione** and associated waste is crucial to prevent environmental contamination.

## Waste Segregation and Collection

- Solid Waste:
  - Collect excess or unwanted **9,10-Phenanthrenedione** powder in a dedicated, clearly labeled hazardous waste container.
  - Use a scoop or spatula for transfer, avoiding dust creation.[\[10\]](#)
- Contaminated Materials:

- Any materials that have come into contact with the compound, such as weighing paper, gloves, and pipette tips, must be treated as hazardous waste.
- Place all contaminated disposable materials into the same hazardous waste container as the solid waste.<sup>[10]</sup>
- Solutions:
  - If the compound is in a solvent, collect the solution in a separate, compatible, and clearly labeled hazardous waste container for liquid chemical waste.<sup>[10]</sup>

## Waste Container Labeling

Label all hazardous waste containers with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**9,10-Phenanthrenedione**"
- Associated hazards (e.g., "Irritant," "Environmental Hazard")
- The date the waste was first added to the container.

## Disposal Procedure

- Dispose of all waste in accordance with local, state, and federal regulations.
- Do not dispose of **9,10-Phenanthrenedione** down the drain or in the regular trash.<sup>[1]</sup>
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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